

3-Vinylaniline material safety data sheet (MSDS).

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Vinylaniline

Cat. No.: B102275

[Get Quote](#)

An In-depth Technical Guide to the Material Safety of **3-Vinylaniline**

This technical guide provides a comprehensive overview of the material safety data for **3-Vinylaniline** (CAS No. 15411-43-5), intended for researchers, scientists, and professionals in drug development. This document consolidates critical safety information, handling procedures, and hazard classifications to ensure safe laboratory practices.

Chemical Identification

Identifier	Value
Chemical Name	3-Vinylaniline
Synonyms	3-Aminostyrene
CAS Number	15411-43-5
Molecular Formula	C8H9N
Molecular Weight	119.16 g/mol [1] [2]
Chemical Structure	Nc1ccccc(C=C)c1 (SMILES String) [3]

Hazard Identification

3-Vinylaniline is classified as a hazardous substance. The following table summarizes its hazard statements and classifications.

Hazard Classification	Code	Description
Skin Irritation	H315	Causes skin irritation[1][4]
Eye Irritation	H319	Causes serious eye irritation[1][4]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation[1][4]

Signal Word: Warning[1]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[1][4]
- P264: Wash skin thoroughly after handling.[4]
- P271: Use only outdoors or in a well-ventilated area.[4]
- P280: Wear protective gloves/ eye protection/ face protection.[4]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][4]

Physical and Chemical Properties

The following table outlines the key physical and chemical properties of **3-Vinylaniline**.

Property	Value
Appearance	Colourless viscous liquid[1]
Odor	No data available[1]
Density	1.051 g/mL at 25 °C[2][3]
Refractive Index	n20/D 1.611[2][3]
Flash Point	98.9 °C (210.0 °F) - closed cup[1]
Storage Temperature	2-8°C[1][3]

Toxicological Information

Detailed toxicological data for **3-Vinyylaniline** is largely unavailable. The following is a summary of the known information.

Toxicological Endpoint	Finding
Acute Toxicity	No data available[1]
Skin Corrosion/Irritation	Causes skin irritation[1]
Serious Eye Damage/Irritation	Causes serious eye irritation[1]
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as probable, possible or confirmed human carcinogen by IARC.[1][5]
Reproductive Toxicity	No data available[1]
Specific Target Organ Toxicity - Single Exposure	Inhalation may cause respiratory irritation.[1]
Specific Target Organ Toxicity - Repeated Exposure	No data available
Aspiration Hazard	No data available

Experimental Protocols

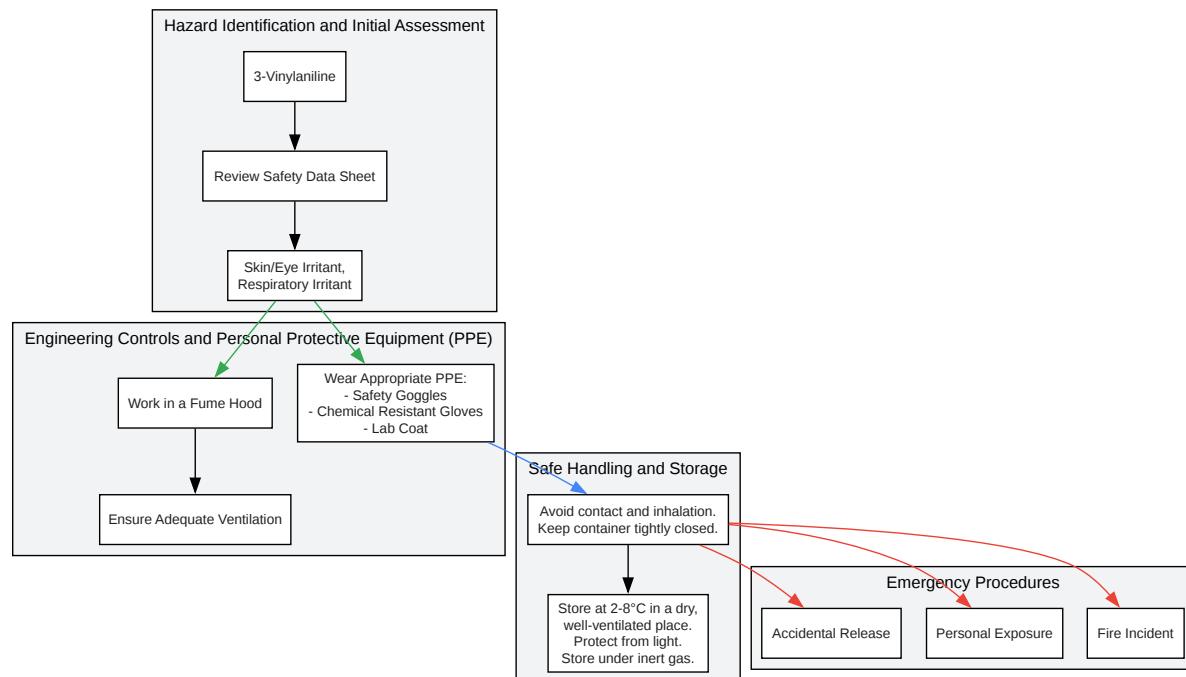
Detailed experimental protocols involving **3-Vinylaniline** are not readily available in the provided search results. However, based on standard laboratory procedures for handling similar chemicals, the following general guidelines should be followed.

General Handling Procedure:

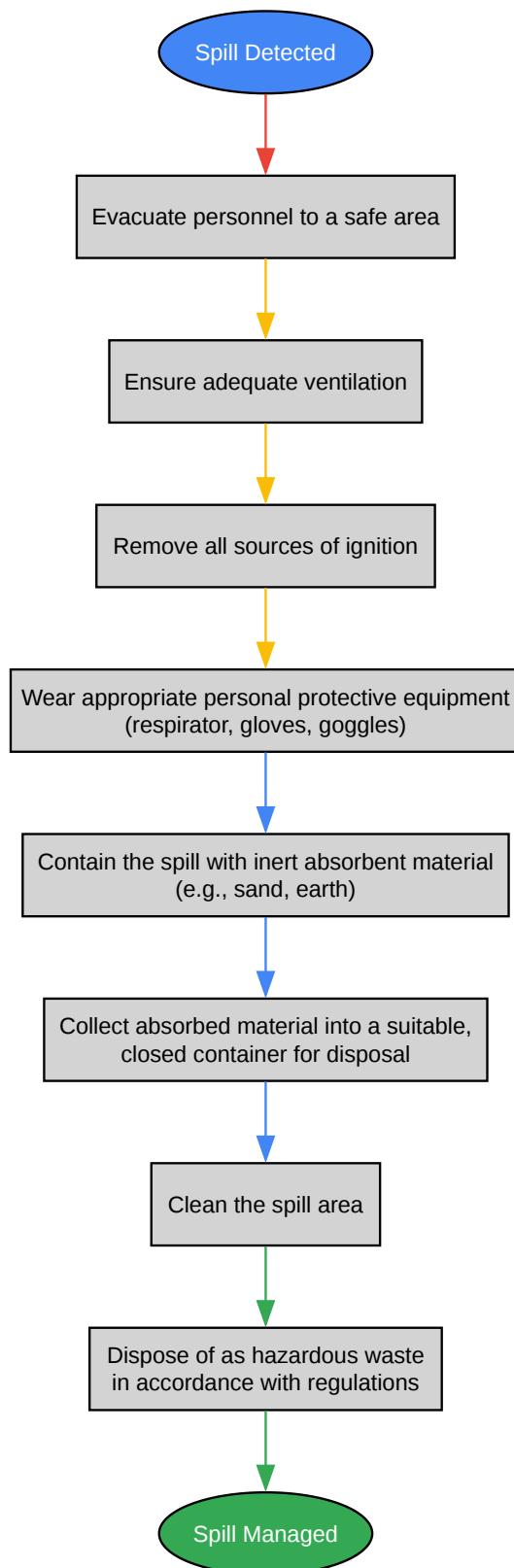
- Work in a well-ventilated area, preferably under a chemical fume hood.
- Avoid contact with skin and eyes by wearing appropriate personal protective equipment (PPE), including safety glasses with side-shields, gloves, and a lab coat.
- Avoid inhalation of vapor or mist.
- Keep the container tightly closed when not in use.
- Wash hands thoroughly after handling.

Visualizations

The following diagrams illustrate key safety and handling workflows for **3-Vinylaniline**.

[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and storage of **3-Vinylaniline**.



[Click to download full resolution via product page](#)

Caption: Emergency workflow for handling a **3-Vinylaniline** spill.

First-Aid Measures

In case of exposure to **3-Vinylaniline**, follow these first-aid measures and seek medical attention.

Exposure Route	First-Aid Procedure
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician. [1]
Skin Contact	Wash off with soap and plenty of water. Consult a physician. [1]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. [1]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. [1]

Fire-Fighting Measures

Aspect	Recommendation
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. [1]
Special Hazards	Combustion may produce carbon oxides and nitrogen oxides (NOx). [1]
Protective Equipment	Wear self-contained breathing apparatus for firefighting if necessary. [1]

Accidental Release Measures

Personal Precautions:

- Use personal protective equipment.[\[1\]](#)
- Avoid breathing vapors, mist, or gas.[\[1\]](#)

- Ensure adequate ventilation.[[1](#)]
- Evacuate personnel to safe areas.[[1](#)]

Environmental Precautions:

- Prevent product from entering drains.[[1](#)]

Methods for Cleaning Up:

- Soak up with inert absorbent material and dispose of as hazardous waste.[[1](#)]
- Keep in suitable, closed containers for disposal.[[1](#)]

Handling and Storage

Precautions for Safe Handling:

- Avoid contact with skin and eyes.[[1](#)]
- Avoid inhalation of vapor or mist.[[1](#)]
- Handle in accordance with good industrial hygiene and safety practices.[[1](#)]

Conditions for Safe Storage:

- Store in a cool place.[[1](#)]
- Keep container tightly closed in a dry and well-ventilated place.[[1](#)]
- Containers that are opened must be carefully resealed and kept upright to prevent leakage.
[[1](#)]
- Recommended storage temperature: 2 - 8 °C.[[1](#)]
- The substance is light-sensitive and should be handled and stored under an inert gas.[[1](#)]

Exposure Controls and Personal Protection

Exposure Limits:

- This product does not contain any hazardous materials with occupational exposure limits established by region-specific regulatory bodies.[[6](#)]

Personal Protective Equipment:

- Eye/Face Protection: Use safety glasses with side-shields conforming to EN166 or NIOSH-approved equipment.[[1](#)]
- Skin Protection: Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact.[[1](#)]
- Respiratory Protection: Where risk assessment shows air-purifying respirators are appropriate, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges.
- Body Protection: Complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.

This guide is intended to provide essential safety information. Always refer to the complete Safety Data Sheet (SDS) before handling this chemical and follow all institutional and regulatory guidelines.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. chemicalbook.com [chemicalbook.com]
- 2. 15411-43-5 CAS MSDS (3-Vinylaniline) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. 3-乙烯基苯胺 97% | Sigma-Aldrich [sigmaaldrich.com]

- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [3-Vinylaniline material safety data sheet (MSDS).]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b102275#3-vinylaniline-material-safety-data-sheet-msds>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com